

An In-depth Technical Guide to the Physical Characteristics of Cyclohexyl Hexanoate

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Compound of Interest

Compound Name: Cyclohexyl hexanoate

Cat. No.: B1596534

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Introduction

Cyclohexyl hexanoate (CAS No. 6243-10-3) is an ester recognized for its characteristic fruity aroma.^[1] This technical guide provides a comprehensive overview of its core physical properties, offering valuable data for its application in research, particularly in the fields of flavor, fragrance, and materials science. This document outlines key quantitative data, details the experimental protocols for their determination, and illustrates the interrelation of these physical characteristics.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **cyclohexyl hexanoate** is presented below. These parameters are fundamental to understanding the behavior of the compound under various experimental conditions.

Property	Value	Unit
Molecular Formula	C12H22O2	-
Molecular Weight	198.3	g/mol
Appearance	Clear, colorless liquid	-
Odor	Fruity, pineapple	-
Density	0.9263 - 0.995	g/cm ³
Boiling Point	125 (at 7 Torr)	°C
Boiling Point (estimated)	258 - 267.8 (at 760 mmHg)	°C
Flash Point	99.9 - 112.2	°C
Refractive Index	1.4445 - 1.4475 (at 20°C)	-
Solubility in Water	0.15	g/L
Solubility in Ethanol	3425.38	g/L
logP (Octanol/Water Partition Coefficient) (estimated)	3.8 - 4.286	-

Note: The range in some values reflects data from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Interrelation of Physical Properties

The physical properties of a chemical compound are intrinsically linked. The following diagram illustrates the logical relationships between the fundamental molecular structure and the macroscopic physical characteristics of **cyclohexyl hexanoate**.

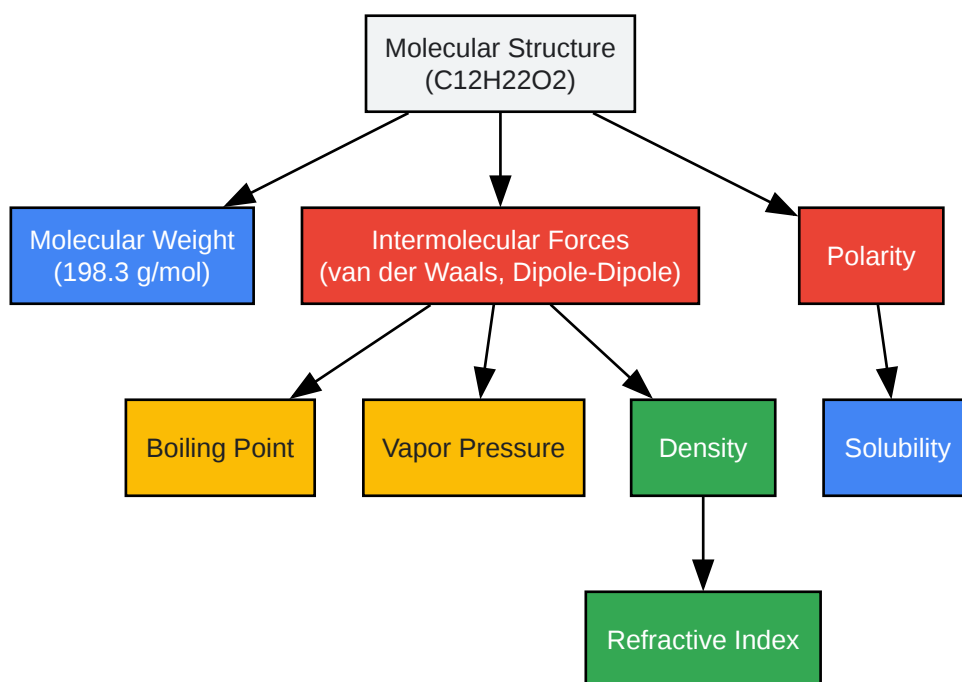


Figure 1: Interrelation of Physical Properties

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Figure 1: Interrelation of Physical Properties

Experimental Protocols

The following section details the standard methodologies for determining the key physical properties of liquid organic compounds like **cyclohexyl hexanoate**.

Determination of Density

The density of a liquid can be accurately measured using a pycnometer or a digital density meter.

- Pycnometer Method:
 - The pycnometer is thoroughly cleaned, dried, and its empty weight is recorded.
 - It is then filled with distilled water of a known temperature, and the weight is recorded. This allows for the calculation of the pycnometer's volume.

- The pycnometer is emptied, dried, and filled with **cyclohexyl hexanoate** at the same temperature.
- The weight of the filled pycnometer is recorded.
- The density is calculated by dividing the mass of the **cyclohexyl hexanoate** by the volume of the pycnometer.
- Digital Density Meter:
 - The instrument is calibrated using dry air and distilled water.
 - A sample of **cyclohexyl hexanoate** is injected into the measuring cell.
 - The instrument measures the oscillation frequency of a U-shaped tube containing the sample, which is directly related to the density. The result is displayed digitally.

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Distillation Method:
 - A small volume of **cyclohexyl hexanoate** is placed in a distillation flask with a few boiling chips.
 - The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned just below the side arm of the condenser.
 - The flask is gently heated.
 - The temperature is recorded when the liquid is boiling, and a stable temperature is observed on the thermometer as the vapor condenses. This stable temperature is the boiling point at the recorded atmospheric pressure.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters the substance. It is a characteristic property of a substance and is measured using a refractometer.

- Using an Abbe Refractometer:
 - The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol or isopropanol) and allowed to dry.
 - A few drops of **cyclohexyl hexanoate** are placed on the surface of the prism.
 - The prism is closed, and the light source is adjusted.
 - The user looks through the eyepiece and adjusts the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Determination of Solubility

Solubility is determined by observing the extent to which a solute dissolves in a solvent to form a homogeneous solution.

- Qualitative Determination:
 - A small, measured amount of **cyclohexyl hexanoate** is added to a test tube containing a specific volume of the solvent (e.g., water, ethanol).
 - The mixture is agitated vigorously.
 - The solution is observed for any signs of undissolved solute (e.g., cloudiness, separate layers). The substance is classified as soluble, partially soluble, or insoluble.
- Quantitative Determination:
 - A saturated solution of **cyclohexyl hexanoate** in the solvent is prepared at a specific temperature by adding an excess of the ester to the solvent and stirring until equilibrium is

reached.

- A known volume of the clear, saturated solution is carefully removed, avoiding any undissolved solute.
- The solvent is evaporated from the sample, and the mass of the remaining **cyclohexyl hexanoate** is determined.
- The solubility is then calculated and expressed in grams per liter (g/L) or other appropriate units.

Conclusion

This technical guide provides essential physical data and standardized experimental protocols for **cyclohexyl hexanoate**. The information presented is critical for professionals in research and development, enabling a deeper understanding of the compound's behavior and facilitating its effective application in various scientific and industrial contexts. The provided data and methodologies serve as a valuable resource for ensuring accuracy and reproducibility in experimental work involving **cyclohexyl hexanoate**.

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